5-Chloropentyl Benzoate: A Versatile Bifunctional Intermediate for Advanced Synthesis

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Compound of Interest

Compound Name:	*5-Chloropentyl benzoate*
CAS No.:	*55092-47-2*
Cat. No.:	*B1581595*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

5-Chloropentyl benzoate is a bifunctional chemical intermediate of significant interest in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its structure, incorporating a terminal alkyl chloride and a benzoate ester, offers two distinct points for chemical modification. The alkyl chloride moiety serves as a reactive electrophile for nucleophilic substitution, enabling the introduction of the five-carbon chain into various molecular scaffolds. The benzoate group, while relatively stable, can be hydrolyzed to unmask a primary alcohol, providing a further point for functionalization. This guide provides a comprehensive overview of the synthesis, characterization, and strategic application of **5-chloropentyl benzoate**, with a focus on its role in the development of complex molecules and pharmaceutical agents.

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Introduction: The Strategic Value of a Bifunctional Linker

In the intricate landscape of multi-step organic synthesis, bifunctional intermediates are indispensable tools. They allow for the sequential and controlled introduction of different functionalities, streamlining synthetic routes and enabling the construction of complex molecular architectures. **5-Chloropentyl benzoate** (CAS No: 55092-47-2) exemplifies this utility. The presence of a moderately reactive alkyl chloride and a robust ester protecting group within the same molecule allows chemists to perform selective alkylation reactions at the chloro-terminus without affecting the ester. Subsequently, the benzoate ester can be cleaved under specific conditions to reveal a primary alcohol for further derivatization. This orthogonal reactivity is a key feature that underpins its utility in the synthesis of pharmacologically active compounds and other advanced materials. This guide will delve into the practical aspects of working with this intermediate, from its synthesis and purification to its application in cutting-edge research.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and spectroscopic properties of **5-chloropentyl benzoate** is essential for its effective use and characterization.

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Property	Value	Source(s)
CAS Number	55092-47-2	[1]
Molecular Formula	$C_{12}H_{15}ClO_2$	[1]
Molecular Weight	226.70 g/mol	[1]
Appearance	Clear oily material	[1]
Boiling Point	320 °C at 760 mmHg	[1]
ACD/LogP	4.00	[1]
^{1}H NMR (400 MHz, $CDCl_3$)	δ (ppm) 1.61 (2H, m), 1.80 (4H, m), 3.54 (2H, t, J = 6.4 Hz), 4.32 (2H, t, J = 6.4 Hz), 7.42 (2H, dd, J = 8.0 and 7.6 Hz), 7.52 (1H, t, J = 7.2 Hz), 8.04 (2H, d, J = 8.0 Hz)	[1]
^{13}C NMR (100 MHz, $CDCl_3$)	δ (ppm) 23.5, 28.0, 32.2, 44.9, 64.8, 128.4, 129.5, 130.4, 132.9, 166.6	[1]
HRMS (ESI/Q-TOF)	$[M + H]^+$ Calcd for $C_{12}H_{16}ClO_2$: 227.0833; Found: 227.0837	[1]

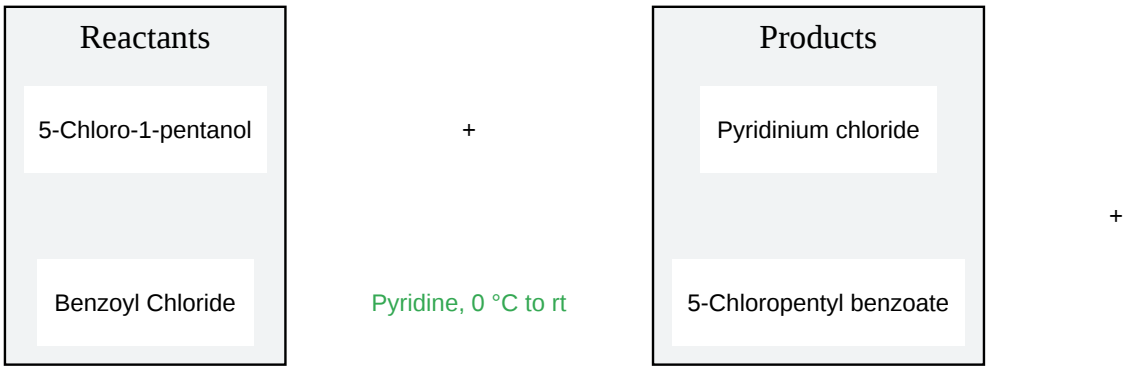
Synthesis Methodologies: Pathways to a Key Intermediate

Two primary synthetic routes to **5-chloropentyl benzoate** are commonly employed, each with its own set of advantages and mechanistic underpinnings.

Method 1: Esterification of 5-Chloro-1-pentanol

This is a classic and straightforward approach involving the esterification of a commercially available haloalkanol with benzoyl chloride. The reaction is typically facilitated by a base, such as pyridine, which serves to neutralize the hydrochloric acid byproduct and drive the reaction to completion.

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Esterification of 5-Chloro-1-pentanol.

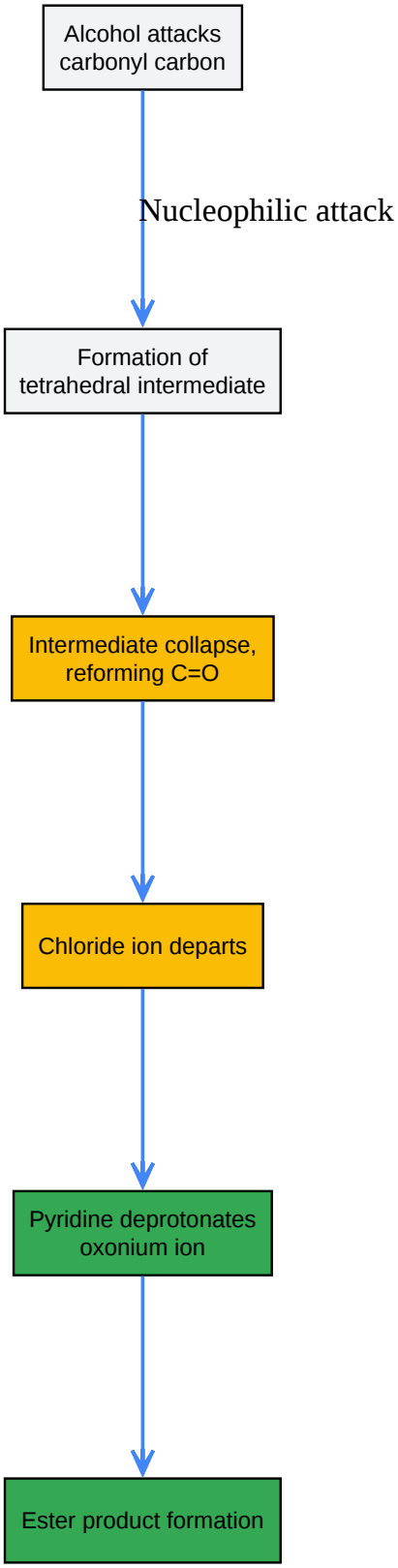
- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 5-chloro-1-pentanol (1.0 eq.).
- Dissolve the alcohol in anhydrous pyridine (2-3 volumes) and cool the solution to 0 °C in an ice bath.
- Slowly add benzoyl chloride (1.1 eq.) dropwise to the stirred solution, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting alcohol.
- Quench the reaction by the slow addition of water.
- Extract the aqueous mixture with an organic solvent such as ethyl acetate (3 x volume).
- Combine the organic layers and wash sequentially with 1M HCl to remove excess pyridine, followed by saturated sodium bicarbonate solution, and finally brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.

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- Purify the crude product by vacuum distillation or column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield pure **5-chloropentyl benzoate**.

The reaction proceeds via a nucleophilic acyl substitution mechanism.[2][3] The lone pair of electrons on the oxygen of 5-chloro-1-pentanol acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzoyl chloride. This forms a tetrahedral intermediate. The intermediate then collapses, reforming the carbonyl double bond and expelling a chloride ion as a leaving group. Pyridine plays a crucial role by deprotonating the resulting oxonium ion and neutralizing the HCl byproduct, thus preventing side reactions and driving the equilibrium towards the product.[4]

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Mechanism of Esterification.

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Method 2: Palladium-Catalyzed Ring Opening of Tetrahydropyran

A more contemporary and high-yielding approach involves the palladium-catalyzed reaction of tetrahydropyran (THF) with benzoyl chloride. This method avoids the use of the potentially odorous 5-chloro-1-pentanol and can achieve excellent yields, particularly with microwave assistance.[1]

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Workflow for PET Radiotracer Synthesis.

Potential in the Synthesis of Benzothiazepine Derivatives

1,5-Benzothiazepines are a class of heterocyclic compounds that form the core of several clinically used drugs, exhibiting a wide range of biological activities, including anticancer and anti-inflammatory properties. [2][3][5][6]The synthesis of novel benzothiazepine derivatives is an active area of research in medicinal chemistry. **5-Chloropentyl benzoate** can serve as a valuable alkylating agent to introduce a flexible pentyl chain onto the nitrogen atom of the benzothiazepine scaffold. This modification can influence the compound's lipophilicity, binding affinity, and overall pharmacological profile. The terminal benzoate ester could then be hydrolyzed to provide a handle for further functionalization, such as the attachment of solubilizing groups or conjugation to other molecules.

Safety and Handling

5-Chloropentyl benzoate should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed and may be fatal if swallowed and enters airways. [3]Wear protective gloves, clothing, and eye/face protection. Avoid contact with skin, eyes, and clothing. In case of contact, rinse thoroughly with water. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.

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Conclusion

5-Chloropentyl benzoate is a highly useful and versatile chemical intermediate with significant potential in organic synthesis. Its orthogonal reactivity, allowing for selective alkylation followed by deprotection to reveal a primary alcohol, makes it a strategic choice for the construction of complex molecules. The development of efficient, high-yielding synthetic routes, such as the palladium-catalyzed ring opening of tetrahydropyran, has further enhanced its accessibility. Its demonstrated utility in the synthesis of PET radiotracer precursors and its potential in the derivatization of pharmacologically relevant scaffolds like benzothiazepines highlight its importance for researchers in drug discovery and development. A thorough understanding of its synthesis, properties, and reactivity, as outlined in this guide, will enable chemists to effectively leverage this valuable bifunctional building block in their synthetic endeavors.

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